

# Application Notes and Protocols for NRX-103095 in Cancer Research

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## Compound of Interest

Compound Name: NRX-103095

Cat. No.: B10854704

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## Introduction

**NRX-103095** is a novel small molecule that functions as a "molecular glue," enhancing the interaction between the E3 ubiquitin ligase SCF $\beta$ -TrCP and its substrate,  $\beta$ -catenin.[1][2][3][4] In many cancers, mutations in  $\beta$ -catenin prevent its recognition by SCF $\beta$ -TrCP, leading to its accumulation and the subsequent activation of pro-oncogenic Wnt signaling pathways.[5] **NRX-103095** and its analogs potentiate the ubiquitylation and subsequent proteasomal degradation of mutant  $\beta$ -catenin, offering a promising therapeutic strategy for cancers driven by aberrant Wnt/ $\beta$ -catenin signaling.[1][3][4]

These application notes provide an overview of the potential uses of **NRX-103095** in cancer research, along with detailed protocols for key experiments to evaluate its efficacy.

## Mechanism of Action

**NRX-103095** acts by stabilizing the transient interaction between phosphorylated  $\beta$ -catenin and the substrate recognition subunit of the SCF E3 ligase complex,  $\beta$ -TrCP. By doing so, it effectively "glues" the two proteins together, facilitating the transfer of ubiquitin to  $\beta$ -catenin and marking it for degradation by the proteasome. This leads to a reduction in the levels of both wild-type and mutant  $\beta$ -catenin, thereby inhibiting the downstream signaling cascade that promotes cancer cell proliferation and survival.

## Data Presentation

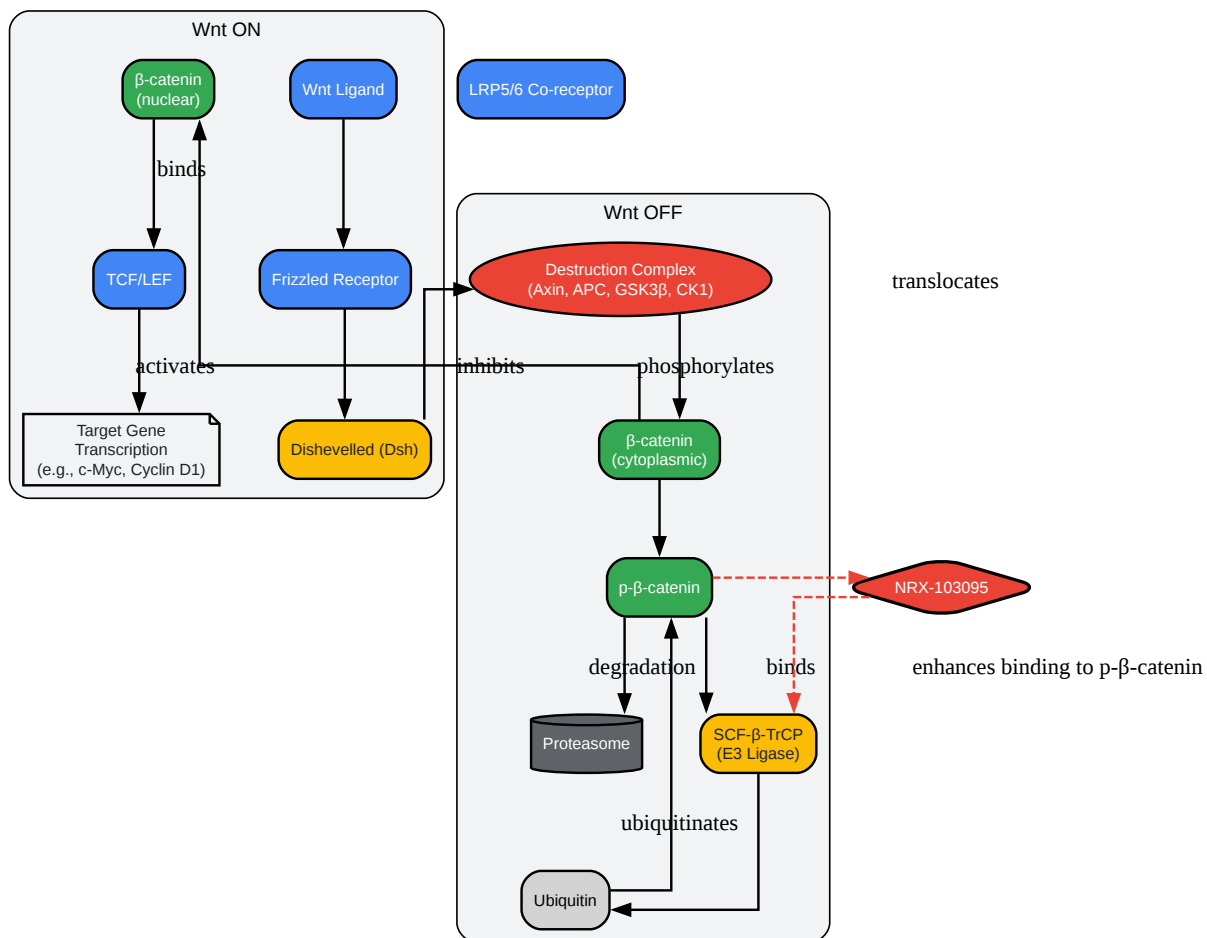
The following table summarizes the reported quantitative data for **NRX-103095** and its analogs in enhancing the  $\beta$ -catenin: $\beta$ -TrCP interaction.

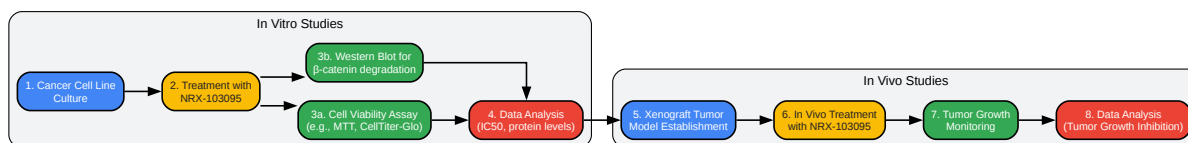
Compound	Description	EC50 (nM)	Reference
NRX-103095	Enhancer of pSer33/Ser37 $\beta$ -catenin peptide binding to $\beta$ -TrCP	163	<a href="#">[6]</a>

Further quantitative data on the effects of **NRX-103095** on cancer cell viability (IC50) and in vivo tumor growth inhibition is not yet widely available in the public domain and will require further investigation.

## Signaling Pathway

The diagram below illustrates the canonical Wnt/ $\beta$ -catenin signaling pathway and the mechanism of action of **NRX-103095**.





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## References

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